

Methyl 3-bromo-5-(hydroxymethyl)benzoate chemical structure and properties

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Compound of Interest

Compound Name: Methyl 3-bromo-5-(hydroxymethyl)benzoate

Cat. No.: B1312686

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An In-depth Technical Guide to Methyl 3-bromo-5-(hydroxymethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Methyl 3-bromo-5-(hydroxymethyl)benzoate** (CAS No: 307353-32-8), a key intermediate in the synthesis of complex organic molecules for the pharmaceutical and agrochemical industries.

Chemical Structure and Properties

Methyl 3-bromo-5-(hydroxymethyl)benzoate is a disubstituted benzoate ester featuring a bromine atom and a hydroxymethyl group at the meta positions relative to the methyl ester. This arrangement of functional groups provides two reactive sites for further chemical transformations.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	307353-32-8[1]
Molecular Formula	C ₉ H ₉ BrO ₃ [1]
Molecular Weight	245.08 g/mol [1]
IUPAC Name	methyl 3-bromo-5-(hydroxymethyl)benzoate
InChI	1S/C9H9BrO3/c1-13-9(12)7-2-6(5-11)3-8(10)4-7/h2-4,11H,5H2,1H3
InChIKey	PWAJHVDGAMQOPF-UHFFFAOYSA-N
SMILES	<chem>O=C(OC)C1=CC(CO)=CC(Br)=C1</chem>
Physical Form	White to yellow powder or crystals

Table 2: Physicochemical Properties

Property	Value	Notes
Melting Point	N/A	Experimental data not publicly available.
Boiling Point	354.2 ± 32.0 °C	Predicted value[1][2]
Density	1.557 ± 0.06 g/cm ³	Predicted value[1]
pKa	14.08 ± 0.10	Predicted value[1]
Solubility	N/A	Experimental data not publicly available. A related compound, methyl 3-bromo-5-hydroxybenzoate, is slightly soluble in water[3]

Table 3: Spectral Data

Spectrum Type	Data
^1H NMR	Experimental data not publicly available.
^{13}C NMR	Experimental data not publicly available.
IR Spectroscopy	Experimental data not publicly available.
Mass Spectrometry	Experimental data not publicly available.

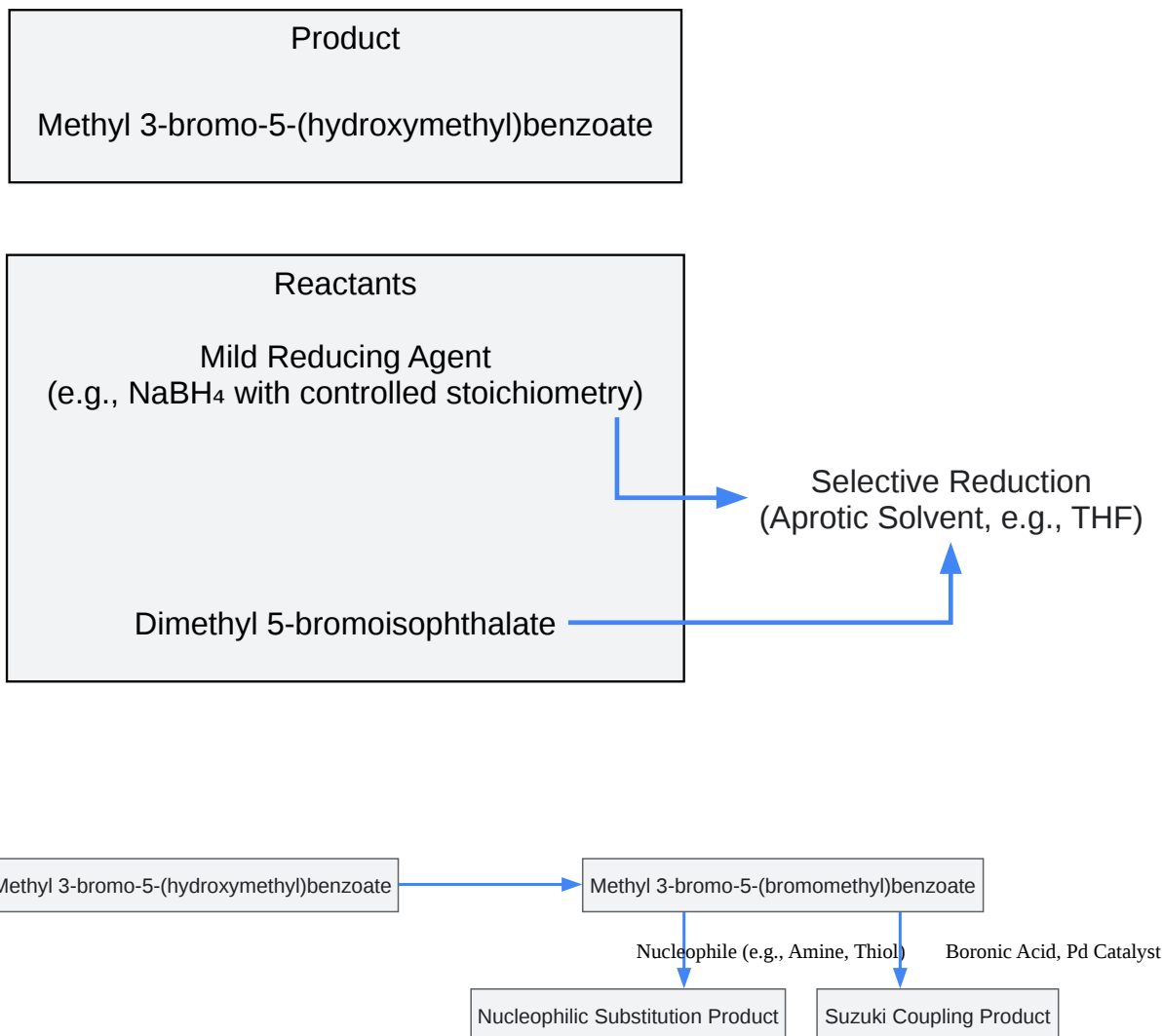
Experimental Protocols and Synthesis

While **Methyl 3-bromo-5-(hydroxymethyl)benzoate** is commercially available, detailed experimental protocols for its synthesis are not widely published in academic literature. However, a plausible and chemically sound method involves the selective mono-reduction of dimethyl 5-bromoisophthalate.

Proposed Synthesis Protocol: Selective Reduction of Dimethyl 5-bromoisophthalate

This proposed protocol is based on established chemical principles for the selective reduction of esters. The key to this synthesis is the use of a mild reducing agent or carefully controlled stoichiometry to favor the reduction of only one of the two methyl ester groups.

Reaction Scheme:



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References

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